

Application Notes & Protocols: Safe Handling and Storage of Furfuryl Methyl Sulfide

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Compound of Interest

Compound Name: *Furfuryl methyl sulfide*

Cat. No.: *B074786*

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

Furfuryl methyl sulfide (CAS No. 1438-91-1) is a volatile, combustible liquid with a strong, pungent odor reminiscent of garlic, onion, and coffee.^{[1][2]} It is utilized in the flavor and fragrance industry and may be encountered in various research and development settings.^[1] ^[2]^[3] Due to its hazardous properties, strict adherence to safety protocols during handling and storage is imperative to mitigate risks of personal injury and environmental contamination. These application notes provide a comprehensive guide to the safe management of **furfuryl methyl sulfide** in a laboratory setting.

2. Hazard Identification and Classification

Furfuryl methyl sulfide is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Hazard Statement	GHS Code
Flammable liquids	Combustible liquid	H227[4][5][6][7]
Acute toxicity, Oral	Harmful if swallowed	H302[4][8]
Skin corrosion/irritation	Causes skin irritation	H315[4][7]
Serious eye damage/eye irritation	Causes serious eye irritation	H319[4][7]
Specific target organ toxicity — single exposure	May cause respiratory irritation	H335[4][7]

3. Physical and Chemical Properties

A summary of the key physical and chemical properties of **furfuryl methyl sulfide** is presented below.

Property	Value
Appearance	Clear, colorless to light yellow or light brown liquid[1][2][4]
Odor	Pungent, garlic, onion, sulfur-like[1][2][4]
CAS Number	1438-91-1[1][2][4][5][6]
Molecular Formula	C6H8OS[2][4][5]
Molecular Weight	128.19 g/mol [1][5]
Boiling Point	62°C @ 28 mm Hg[4]; 64-65°C @ 15 mm Hg[1][2]
Flash Point	64°C / 148°F (Closed cup)[4]
Density	1.07 g/mL at 25°C[1][2]
Solubility	Insoluble in water; soluble in organic solvents[3]

4. Experimental Protocols: Safe Handling and Emergency Procedures

Detailed methodologies for the safe handling and response to emergencies involving **furfuryl methyl sulfide** are critical for laboratory safety.

4.1. Protocol for General Handling

- Engineering Controls: Always handle **furfuryl methyl sulfide** in a well-ventilated area.[4][5][8][9] A certified chemical fume hood is required. Ensure that eyewash stations and safety showers are readily accessible and in good working order.[7]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tight-fitting chemical splash goggles or a face shield.[4][9]
 - Hand Protection: Wear chemical-resistant, impervious gloves. Consult the glove manufacturer's specifications for breakthrough time and compatibility.[4][9]
 - Skin Protection: Wear a lab coat or other protective clothing to prevent skin contact.[8][9]
 - Respiratory Protection: If ventilation is inadequate or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate cartridge.[4][9]
- Hygiene Practices:
 - Avoid breathing vapors or spray.[4][5]
 - Do not eat, drink, or smoke in areas where the chemical is handled or stored.[4][8]
 - Wash hands thoroughly with soap and water after handling and before eating, drinking, or using the restroom.[4][8]
 - Remove contaminated clothing and wash it before reuse.[4][5]

4.2. Protocol for Accidental Release

- Immediate Response:
 - Evacuate personnel from the immediate spill area.

- Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[9]
- Ensure adequate ventilation.
- Containment and Cleanup:
 - For small spills, absorb the material with an inert, dry absorbent such as sand, diatomite, or universal binders.[4][5][6]
 - Collect the absorbed material and place it into a suitable, labeled, and closed container for hazardous waste disposal.[5][9]
 - Do not allow the spilled material to enter drains or waterways.[4][9]
 - After cleanup, wash the spill area thoroughly.[5]

4.3. First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the affected person to fresh air and keep them warm and at rest in a comfortable breathing position. If breathing is difficult, provide oxygen. Seek immediate medical attention.[4][5][8]
Skin Contact	Immediately remove contaminated clothing. Wash the affected skin with plenty of soap and water. If skin irritation occurs, seek medical advice.[4][5][8]
Eye Contact	Immediately rinse the eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[4][5]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[4][9]

4.4. Firefighting Protocol

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide (CO₂), dry powder, or water fog.[4]
- Unsuitable Extinguishing Media: Do not use a direct water jet as it may spread the fire.
- Specific Hazards: The product is a combustible liquid and may produce hazardous thermal decomposition products.[4][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

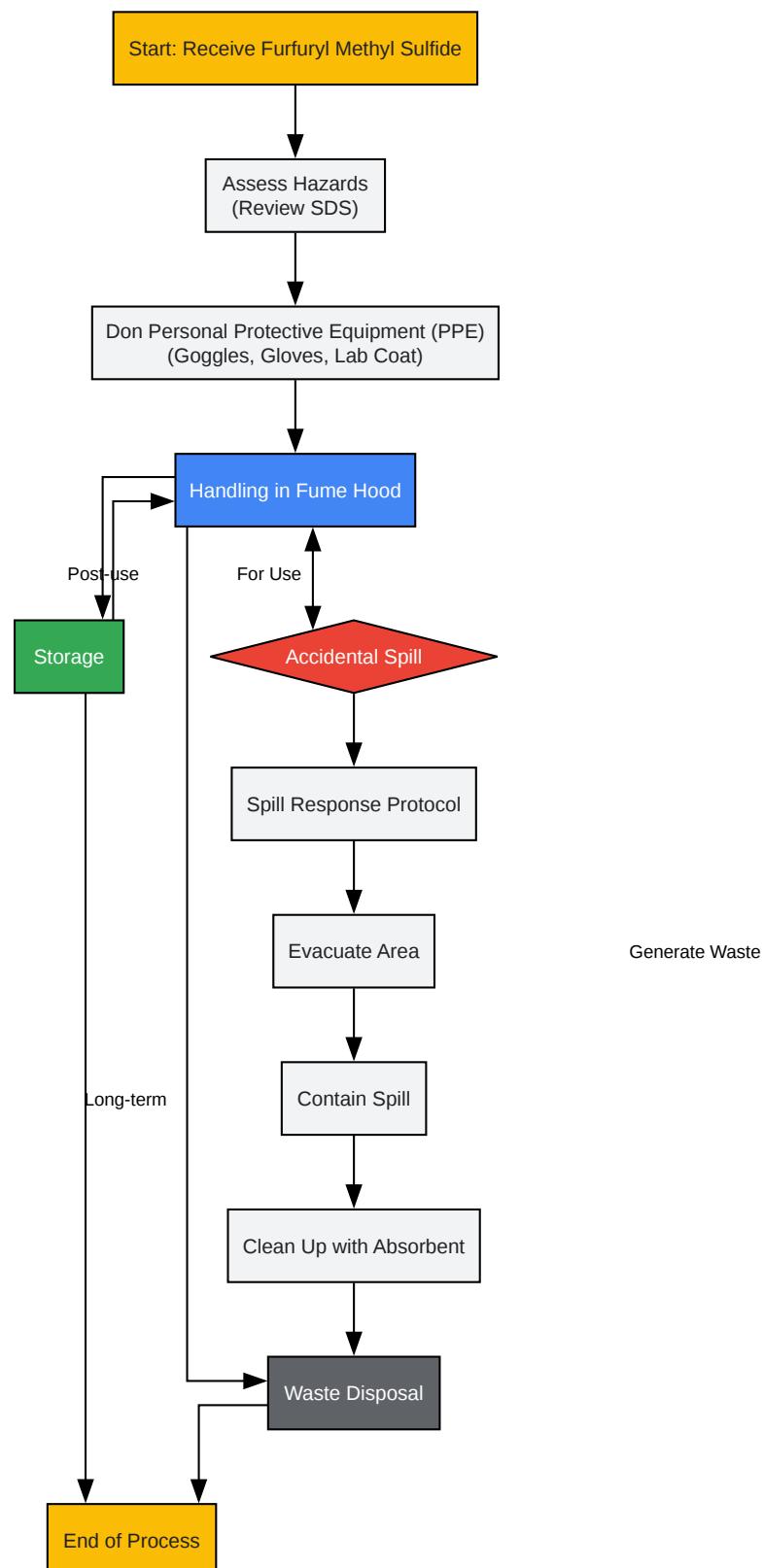
5. Storage Protocol

Proper storage is crucial to maintain the stability of **furfuryl methyl sulfide** and prevent hazardous situations.

- Storage Conditions:
 - Store in a cool, dry, and well-ventilated area.[1][4][5][7][8][10]
 - Keep the container tightly closed and in its original container.[4][5]
 - Store away from heat, sparks, open flames, and other ignition sources.[4][7][10] No smoking in the storage area.[4]
 - Protect containers from physical damage.
- Incompatible Materials: Store away from incompatible materials. While specific incompatibilities are not listed in the provided results, it is good practice to store it away from strong oxidizing agents.
- Storage Class: Chemical storage.[4] The storage area should have a leak-tight and non-absorbent floor.[4]

6. Workflow for Safe Handling and Storage

The following diagram illustrates the logical workflow for the safe handling and storage of **furfuryl methyl sulfide**.

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Caption: Workflow for the safe handling and storage of **furfuryl methyl sulfide**.

7. Disposal Considerations

Dispose of **furfuryl methyl sulfide** and its containers in accordance with all local, state, and federal regulations.^[4] Waste generation should be minimized wherever possible.^[4] Do not dispose of it in the sewer system or with regular trash.

Disclaimer: This document is intended as a guide and does not replace a thorough risk assessment that should be conducted for any specific laboratory procedure. Always refer to the most current Safety Data Sheet (SDS) for **furfuryl methyl sulfide** before use.

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